

Monopropyl Phthalate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Monopropyl Phthalate

Cat. No.: B127036

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Introduction

Monopropyl phthalate (MPP) is a phthalate monoester that serves as a primary metabolite of the widely used plasticizer, dipropyl phthalate (DPrP)[1]. As a member of the phthalate family, MPP is of significant interest to researchers in environmental science, toxicology, and drug development due to its potential interactions with biological systems. This technical guide provides a detailed overview of the chemical and physical properties of **monopropyl phthalate**, its known biological interactions, and relevant experimental protocols.

Chemical and Physical Properties

Monopropyl phthalate is an organic compound with the molecular formula $C_{11}H_{12}O_4$. [2] It is characterized by a benzene ring with two adjacent carboxylic acid groups, one of which is esterified with a propyl group. While some sources describe it as a colorless to pale yellow liquid with a slightly sweet odor[1], others classify it as a solid at room temperature[3]. The available quantitative data, including predicted and some experimental values, are summarized in the tables below for clarity and ease of comparison.

Table 1: Chemical Identifiers and Molecular Properties of Monopropyl Phthalate

Property	Value	Source
IUPAC Name	2-(propoxycarbonyl)benzoic acid	PubChem[2]
Synonyms	Mono-n-propyl phthalate, Phthalic acid monopropyl ester	PubChem[2], CymitQuimica[1]
CAS Number	4376-19-6	PubChem[2]
Molecular Formula	C ₁₁ H ₁₂ O ₄	PubChem[2]
Molecular Weight	208.21 g/mol	PubChem[2]
Canonical SMILES	CCCOC(=O)C1=CC=CC=C1C(=O)O	PubChem[2]
InChI Key	NFOQRIXSEYVCJP-UHFFFAOYSA-N	PubChem[2]

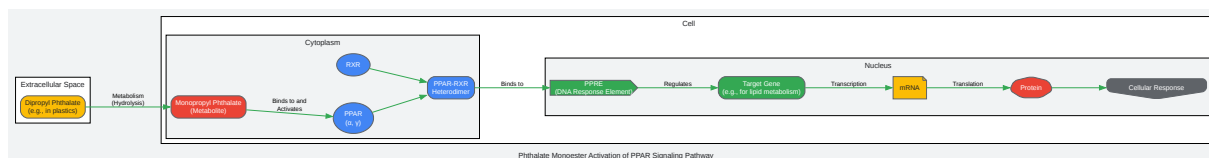
Table 2: Physical Properties of Monopropyl Phthalate

Property	Value	Notes	Source
Physical State	Solid / Colorless to pale yellow liquid	Contradictory information exists.	ChemicalBook[3], CymitQuimica[1]
Boiling Point	351.2 ± 25.0 °C	Predicted	ChemicalBook[3]
Density	1.204 ± 0.06 g/cm ³	Predicted	ChemicalBook[3]
pKa	3.38 ± 0.36	Predicted	ChemicalBook[3]
Solubility	Moderately soluble in water. Slightly soluble in Chloroform, DMSO, and Methanol.	CymitQuimica[1], ChemicalBook[3]	
Kovats Retention Index	1731	Semi-standard non-polar	PubChem[2]

Biological Activity: Interaction with Peroxisome Proliferator-Activated Receptors (PPARs)

Phthalate monoesters, including **monopropyl phthalate**, are known to interact with peroxisome proliferator-activated receptors (PPARs). PPARs are a group of nuclear receptor proteins that function as transcription factors regulating the expression of genes involved in various metabolic processes, including lipid metabolism and inflammation. There are three main isoforms of PPARs: PPAR α , PPAR γ , and PPAR β/δ .

Phthalate monoesters can act as ligands for PPARs, thereby activating them. This activation can lead to a cascade of downstream cellular effects. The interaction is believed to be a key mechanism behind the biological effects of phthalates. The general signaling pathway is depicted below.



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Phthalate Monoester Activation of PPAR Signaling Pathway

Experimental Protocols

Synthesis of Monopropyl Phthalate

A general method for the synthesis of phthalate monoesters involves the reaction of phthalic anhydride with the corresponding alcohol. For **monopropyl phthalate**, this would involve the reaction of phthalic anhydride with n-propanol.

Materials:

- Phthalic anhydride
- n-Propanol
- Anhydrous toluene
- Pyridine (catalyst)
- Hydrochloric acid (HCl) solution
- Sodium bicarbonate (NaHCO_3) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Standard laboratory glassware (round-bottom flask, reflux condenser, separatory funnel, etc.)

Procedure:

- In a round-bottom flask, dissolve phthalic anhydride in a slight excess of n-propanol and anhydrous toluene.
- Add a catalytic amount of pyridine.
- Reflux the mixture for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Wash the organic layer sequentially with a dilute HCl solution, water, and a saturated NaHCO_3 solution to remove unreacted starting materials and byproducts.

- Dry the organic layer over anhydrous MgSO_4 .
- Remove the solvent under reduced pressure using a rotary evaporator to yield the crude **monopropyl phthalate**.
- The product can be further purified by column chromatography or recrystallization.

Determination of Monopropyl Phthalate by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard analytical technique for the detection and quantification of phthalates in various matrices.

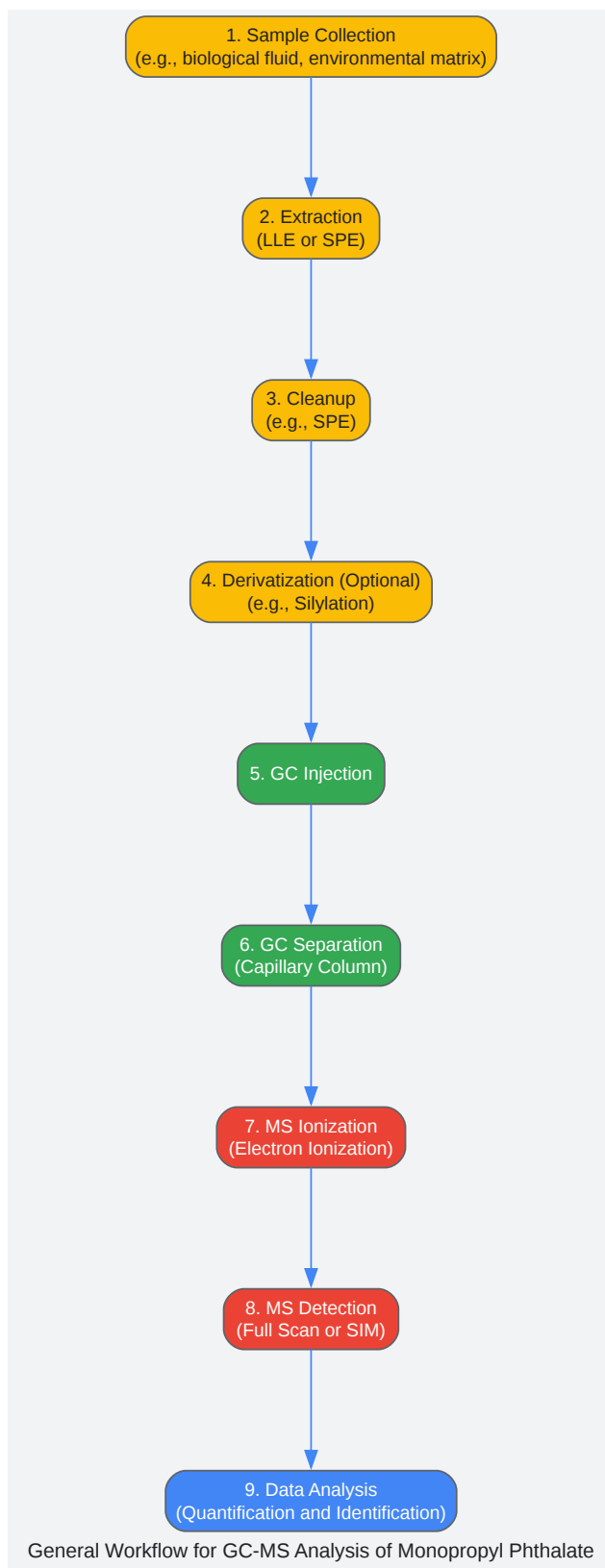
Sample Preparation (General):

- **Extraction:** Extract the sample with a suitable organic solvent (e.g., hexane, dichloromethane). The specific extraction method will depend on the sample matrix (e.g., liquid-liquid extraction for aqueous samples, solid-phase extraction for more complex matrices).
- **Cleanup:** The extract may require a cleanup step to remove interfering substances. This can be achieved using techniques like solid-phase extraction (SPE).
- **Derivatization (Optional but often recommended for monoesters):** To improve volatility and chromatographic performance, the carboxylic acid group of the monoester can be derivatized (e.g., silylation).

GC-MS Parameters (Typical):

- **Gas Chromatograph:** Equipped with a capillary column suitable for semi-volatile organic compounds (e.g., a 5% phenyl-methylpolysiloxane column).
- **Carrier Gas:** Helium at a constant flow rate.
- **Injector:** Split/splitless injector.

- Oven Temperature Program: A temperature gradient is used to separate the analytes. A typical program might start at a low temperature, ramp up to a higher temperature, and then hold for a period.
- Mass Spectrometer: Operated in either full scan mode for qualitative analysis or selected ion monitoring (SIM) mode for enhanced sensitivity and quantitative analysis. The characteristic mass fragments for **monopropyl phthalate** would be monitored.



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General Workflow for GC-MS Analysis

Conclusion

Monopropyl phthalate, as a primary metabolite of a common plasticizer, warrants continued investigation to fully understand its chemical, physical, and biological properties. While predicted data provides a useful starting point, further experimental validation of its physical constants is needed. The interaction of **monopropyl phthalate** with PPARs highlights a significant area of research for toxicologists and drug development professionals. The experimental protocols outlined in this guide provide a foundation for researchers to synthesize and analyze this compound, facilitating further studies into its biological effects.

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References

- 1. CAS 4376-19-6: Monopropyl phthalate | CymitQuimica [cymitquimica.com]
- 2. Monopropyl Phthalate | C₁₁H₁₂O₄ | CID 100503 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. MONOPROPYLPHTHALATE | 4376-19-6 [amp.chemicalbook.com]
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